Physicochemical Properties of p-Bromophenyl Chloromethyl Sulfide: A Technical Guide

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Compound of Interest

Compound Name:	*p-Bromophenyl chloromethyl sulfide*
CAS No.:	*27691-35-6*
Cat. No.:	*B13798668*

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Abstract

This technical guide provides a comprehensive analysis of **p-Bromophenyl chloromethyl sulfide** (CAS: N/A for specific isomer in common public databases, generally categorized under aryl chloromethyl sulfides; IUPAC: 1-bromo-4-[(chloromethyl)sulfanyl]benzene). It serves as a critical reference for researchers utilizing this compound as an electrophilic "thiomethylating" agent in organic synthesis. The guide details its physicochemical profile, synthesis via the modified Francher method, reactivity mechanisms, and strict safety protocols required for handling this potent alkylating agent.

Chemical Identity & Structural Analysis[1][2]

p-Bromophenyl chloromethyl sulfide is a bifunctional organosulfur building block. It features a para-substituted bromine atom (useful for cross-coupling reactions like Suzuki-Miyaura) and a highly reactive chloromethyl sulfide moiety (

).

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The reactivity of the chloromethyl group is significantly enhanced by the adjacent sulfur atom, which stabilizes the carbocation intermediate via the

-chloro sulfide effect (neighboring group participation), making it a potent electrophile compared to standard alkyl halides.

Nomenclature & Identifiers

Attribute	Detail
IUPAC Name	1-Bromo-4-[(chloromethyl)sulfanyl]benzene
Common Synonyms	p-Bromophenyl chloromethyl sulfide; Chloromethyl 4-bromophenyl sulfide
Molecular Formula	
Molecular Weight	237.54 g/mol
SMILES	ClCSc1ccc(Br)cc1
Structural Class	-Halo sulfide; Aryl thioether

Physicochemical Profile

The following data is synthesized from experimental protocols involving aryl chloromethyl sulfides. Note that while the p-chloro analog is frequently cited, the p-bromo variant exhibits distinct volatility and density characteristics due to the heavy halogen.

Key Physical Constants

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Property	Value / Description	Condition
Physical State	Liquid (Viscous oil)	@ 25°C
Boiling Point	164–165 °C	@ 18 mmHg [1]
Density	~1.65 g/mL (Estimated)	Based on halogen contribution
Solubility	Soluble: Benzene, , , THFInsoluble/Hydrolyzes: Water	Organic solvents must be anhydrous
Stability	Moisture Sensitive	Hydrolyzes to thiol and formaldehyde

Spectral Signatures (Predicted)

- NMR (CDCl): Distinct singlet for at 4.8–5.0 ppm. Aromatic doublets (AA'BB' system) at 7.2–7.5 ppm.
- MS (EI): Molecular ion peaks and showing characteristic Br/Cl isotope patterns.

Synthesis Protocol: The Modified Francher Method

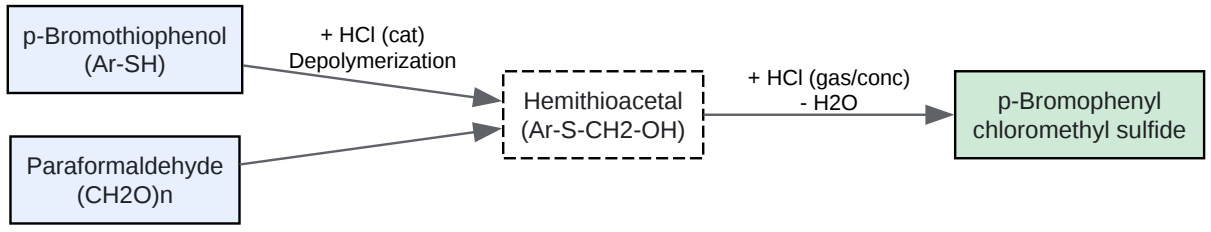
The most robust synthesis involves the chloromethylation of p-bromothiophenol using paraformaldehyde and hydrogen chloride. This method avoids the use of carcinogenic chloromethyl methyl ether (MOM-Cl) as a reagent.

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Reaction Mechanism

The reaction proceeds via the formation of a hemithioacetal intermediate, which is rapidly converted to the

-chloro sulfide by HCl.



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Figure 1: Step-wise formation of **p-bromophenyl chloromethyl sulfide** via acid-catalyzed chloromethylation.

Experimental Procedure [1]

Objective: Synthesis of 10.0 g of **p-bromophenyl chloromethyl sulfide**.

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, gas inlet tube (for HCl), and a thermometer. Ensure the system is vented to a scrubber (NaOH trap).
- Reagent Mixing: Charge the flask with paraformaldehyde (1.2 eq) and dry benzene (or dichloromethane as a safer alternative).
- Acidification: Rapidly add concentrated hydrochloric acid (excess) or bubble dry HCl gas while stirring until the paraformaldehyde is suspended/dissolved.
- Addition: Slowly add p-bromothiophenol (1.0 eq) dissolved in benzene/DCM dropwise.
  - Critical Control Point: Maintain temperature at 40 °C. Exotherms may occur.
- Reaction: Stir the mixture at 40–45 °C for 2 hours.
- Work-up:

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- Separate the organic layer.[1]
- Wash with cold water (

  ), followed by saturated

  (carefully, to neutralize acid), and brine.
- Dry over anhydrous

  .

- Purification: Remove solvent under reduced pressure. Purify the residue by vacuum distillation (bp 164–165 °C / 18 mmHg).
  - Note: Do not overheat the pot residue; thermal decomposition can release HCl and formaldehyde.

Reactivity & Applications

This compound acts as a "thiomethyl" cation equivalent (

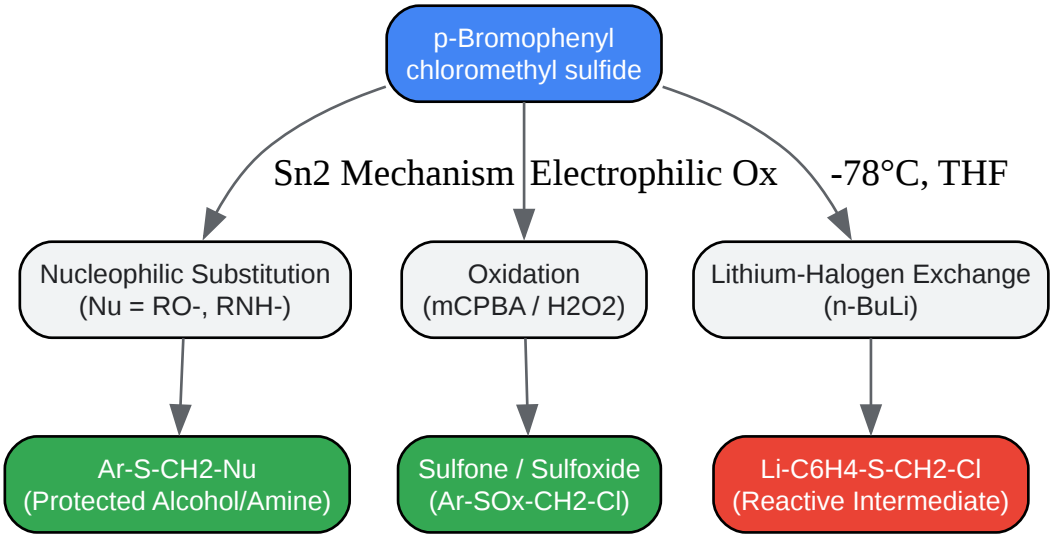
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Electrophilic Alkylation

It reacts readily with nucleophiles (alcohols, amines, carbanions) to introduce the (p-bromophenylthio)methyl group. This is a versatile protecting group or a precursor for Pummerer rearrangements.

Pathway Visualization

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Figure 2: Divergent reactivity pathways: Substitution, Oxidation, and Metalation.

Safety & Handling (E-E-A-T)

Warning: Aryl chloromethyl sulfides are structurally related to sulfur mustards (though less volatile) and are potent alkylating agents.

- Toxicity: Potential carcinogen and severe skin/eye irritant. Causes burns.[2][3]
- Hydrolysis Hazard: On contact with moisture, releases HCl (corrosive gas) and Formaldehyde (carcinogen).
- Stench: Like most sulfur compounds, it possesses a disagreeable odor. All work must be performed in a high-efficiency fume hood.
- Decontamination: Spills should be treated with dilute bleach (sodium hypochlorite) to oxidize the sulfur to the non-volatile sulfoxide/sulfone before disposal.

References

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- To cite this document: BenchChem. [Physicochemical Properties of p-Bromophenyl Chloromethyl Sulfide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13798668/docs#physicochemical-properties-of-p-bromophenyl-chloromethyl-sulfide-a-technical-guide]

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